

An In-depth Technical Guide to 2-Ethynylfuran: Synthesis, Safety, and Scientific Applications

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Compound of Interest

Compound Name: **2-Ethynylfuran**

Cat. No.: **B098707**

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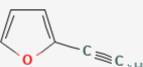
For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-ethynylfuran**, a heterocyclic compound of interest in organic synthesis and medicinal chemistry. This document details its chemical identity, safety information, and a detailed experimental protocol for its synthesis via Sonogashira coupling. Furthermore, it explores the potential biological activities and reactivity of **2-ethynylfuran**, offering insights for its application in research and drug development.

Chemical Identity and Safety Data

Chemical Identification

| Property | Value | Reference |
|-------------------|---|---------------------|
| Chemical Name | 2-Ethynylfuran | |
| Synonyms | 2-Furanylacetylene | |
| CAS Number | 18649-64-4 | [1] |
| Molecular Formula | C ₆ H ₄ O | |
| Molecular Weight | 92.09 g/mol | |
| Structure |  | |

Physical and Chemical Properties

| Property | Value |
|---------------|---------------------------------|
| Appearance | Not specified (likely a liquid) |
| Boiling Point | Not specified |
| Melting Point | Not specified |
| Density | Not specified |
| Solubility | Not specified |

Safety and Handling

2-Ethynylfuran is a chemical that requires careful handling in a laboratory setting. The following safety information is derived from safety data sheets (SDS) for similar furan and alkyne compounds, as a specific SDS for **2-ethynylfuran** was not readily available. Researchers should always consult the specific SDS for any chemical before use.

Hazard Statements:

- Highly flammable liquid and vapor.
- May be harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Precautionary Statements:

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Keep container tightly closed.
- Ground/bond container and receiving equipment.
- Use explosion-proof electrical/ventilating/lighting equipment.
- Use only non-sparking tools.
- Take precautionary measures against static discharge.
- Wash skin thoroughly after handling.
- Wear protective gloves/protective clothing/eye protection/face protection.
- IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

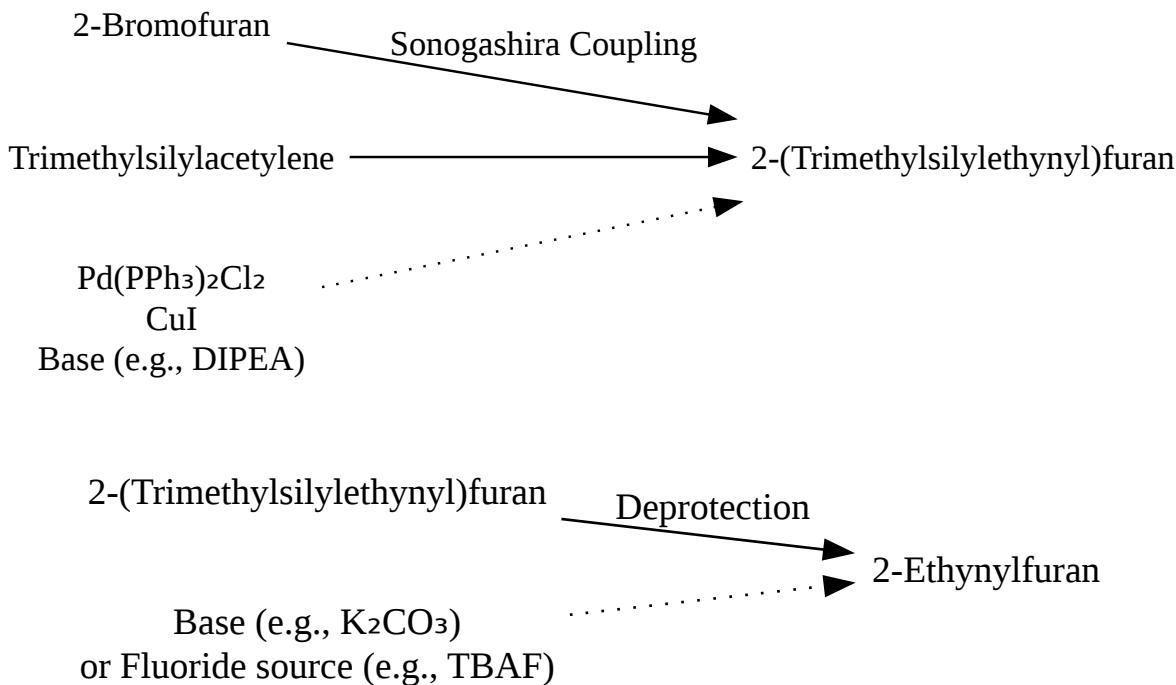
Experimental Protocols: Synthesis of 2-Ethynylfuran

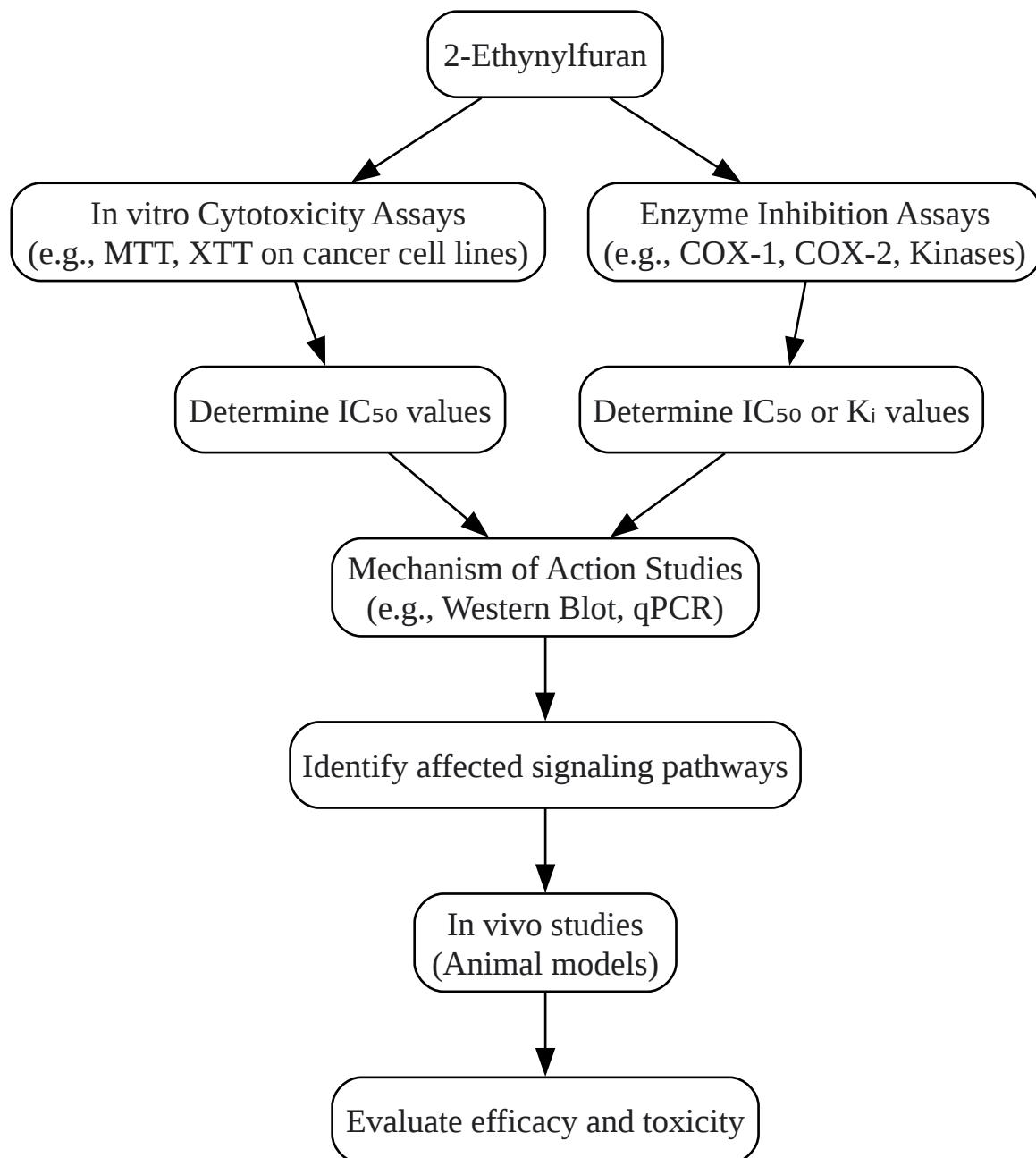
The primary method for the synthesis of **2-ethynylfuran** is the Sonogashira cross-coupling reaction. This reaction involves the coupling of a vinyl or aryl halide with a terminal alkyne, catalyzed by a palladium-copper system. A two-step procedure is typically employed for the synthesis of **2-ethynylfuran**, starting from the readily available 2-bromofuran.

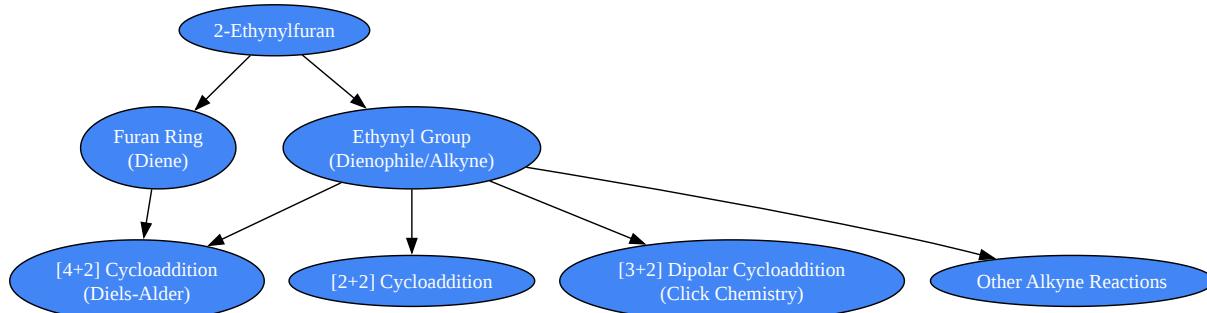
Step 1: Sonogashira Coupling of 2-Bromofuran with Trimethylsilylacetylene

This step introduces the ethynyl group in a protected form using trimethylsilylacetylene, which is a safer and easier-to-handle alternative to acetylene gas.

Reaction Scheme:





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References

- 1. Sonogashira Coupling | NROChemistry [nrochemistry.com]
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